

1,1-Dipropoxypropane molecular formula

C₉H₂₀O₂

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Compound of Interest

Compound Name: 1,1-Dipropoxypropane

CAS No.: 4744-11-0

Cat. No.: B106987

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Technical Monograph: 1,1-Dipropoxypropane

Molecular Formula: C₉H₂₀O₂ CAS Registry Number: 4744-11-0 Synonyms: Propionaldehyde dipropyl acetal; 1,1-Di-n-propoxypropane; Propyl propional.[1]

Executive Summary

1,1-Dipropoxypropane is a lipophilic acetal derived from the condensation of propanal and 1-propanol. While historically utilized as a stable fragrance ingredient due to its resistance to alkaline hydrolysis, its significance in modern pharmaceutical sciences lies in its acid-lability. This physicochemical characteristic makes the 1,1-dipropoxy moiety a valuable candidate for pH-sensitive drug delivery systems, serving as a hydrolyzable linker that remains stable in the systemic circulation (pH 7.4) but degrades rapidly in the acidic microenvironments of endosomes (pH 5.0–6.0) or tumor tissues.[2][3][4]

This guide provides a comprehensive technical analysis of the compound's synthesis, physicochemical properties, and mechanistic utility in controlled-release applications.

Part 1: Chemical Architecture & Physicochemical Profile

The molecule consists of a central

hybridized carbon bonded to one ethyl group and two propoxy ether linkages. Its lipophilicity (logP ~2.8) suggests high membrane permeability, a critical factor for excipients intended to facilitate intracellular drug transport.

Table 1: Physicochemical Specifications

Property	Value	Relevance to Application
Molecular Weight	160.25 g/mol	Low MW facilitates rapid clearance after hydrolysis.
Boiling Point	171.8°C (at 760 mmHg)	High boiling point allows for high-temperature processing without evaporative loss.
Density	0.842 g/cm ³	Less dense than water; phase separation is easily achieved during workup.
Flash Point	37.3°C	Flammable. Requires explosion-proof handling, particularly during distillation.
LogP (Predicted)	~2.8	Highly lipophilic; suitable for encapsulating hydrophobic drugs.
Refractive Index	1.409	Useful for purity verification via refractometry.
Solubility	Organic solvents (Miscible); Water (Immiscible)	Requires organic co-solvents (e.g., Ethanol, DMSO) for biological assays.

Part 2: Synthetic Methodology (Self-Validating Protocol)

The synthesis of **1,1-dipropoxypropane** is a reversible acid-catalyzed acetalization. To drive the reaction to completion, Le Chatelier's principle must be exploited by continuously removing the water byproduct.

Mechanistic Rationale

The reaction proceeds via a hemiacetal intermediate. The formation of the oxocarbenium ion is the rate-limiting step. Because the reaction is an equilibrium (

), the presence of water will hydrolyze the product back to the starting aldehyde. Therefore, a Dean-Stark trap or molecular sieves are strictly required.

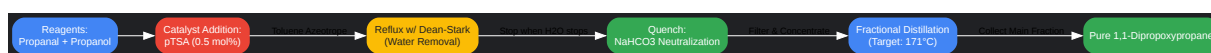
Experimental Protocol: Acid-Catalyzed Condensation

Reagents: Propanal (1.0 eq), 1-Propanol (2.5 eq), p-Toluenesulfonic acid (pTSA, 0.5 mol%), Toluene (Solvent/Azeotrope carrier).

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add propanal (0.5 mol) and 1-propanol (1.25 mol) to the flask. Dissolve in 150 mL of toluene.
- Catalysis: Add pTSA monohydrate (0.5 g).
- Reflux (Critical Step): Heat the mixture to reflux (oil bath ~120°C). Water will azeotrope with toluene and collect in the trap.
 - Validation Point: Monitor the water volume. Theoretical yield is ~9 mL. Stop heating when water evolution ceases (approx. 4–6 hours).
- Neutralization: Cool to room temperature. Add solid Sodium Bicarbonate () to quench the acid catalyst. This prevents hydrolysis during purification.

- Purification: Filter off the solids. Concentrate the filtrate via rotary evaporation to remove toluene.
- Distillation: Perform fractional distillation under reduced pressure. Collect the fraction boiling at ~160–165°C (atmospheric equivalent) or corresponding vacuum boiling point.

Diagram 1: Synthesis Workflow



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Figure 1: Process flow for the synthesis of **1,1-dipropoxypropane**, highlighting the critical water removal step required to shift equilibrium.

Part 3: Mechanistic Reactivity & Drug Delivery Applications

For drug development professionals, the value of **1,1-dipropoxypropane** lies in the kinetics of the acetal linkage. Acetals are stable to nucleophilic attack and basic conditions but hydrolyze in the presence of Brønsted acids.

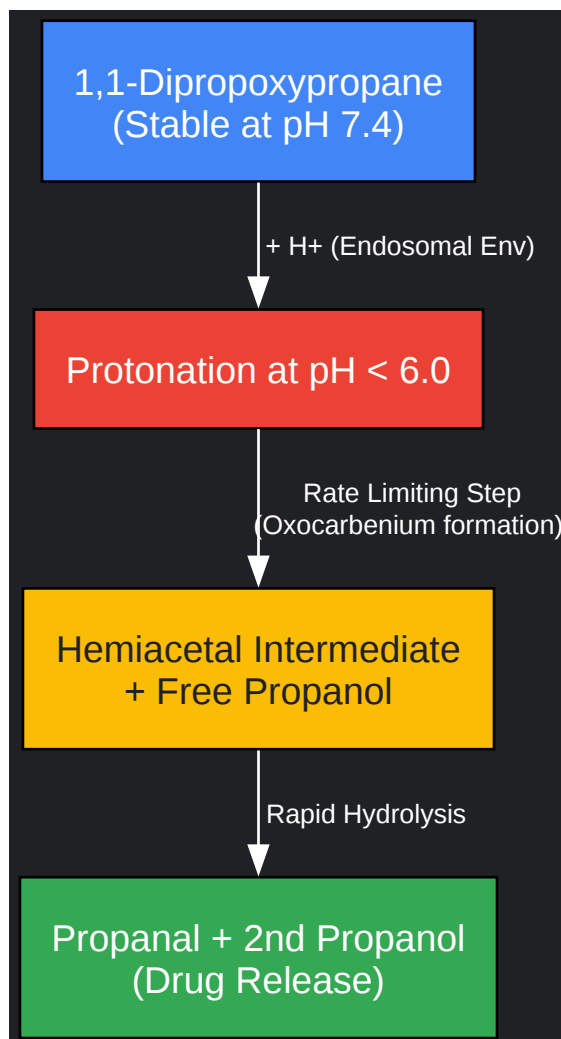
The "pH Switch" Mechanism

In physiological drug delivery, this compound models a "pH switch."

- pH 7.4 (Blood/Extracellular): The acetal oxygen atoms are not protonated. The linkage is stable, preventing premature drug release.
- pH 5.0 (Endosome/Lysosome): Protonation of the alkoxy oxygen generates a good leaving group (propanol), leading to the formation of a resonance-stabilized oxocarbenium ion. This rapidly collapses to release the aldehyde and the second alcohol molecule.

This mechanism is utilized to conjugate hydroxyl-containing drugs (e.g., Paclitaxel, Doxorubicin) to polymeric carriers, protecting them until cellular internalization occurs.

Diagram 2: Acid-Catalyzed Hydrolysis Pathway



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Figure 2: The pH-dependent hydrolysis mechanism. The transition from pH 7.4 to pH < 6.0 triggers the cleavage of the acetal bond, releasing the constituent alcohols.

Part 4: Safety & Handling (E-E-A-T)

As an ether derivative, **1,1-dipropoxypropane** presents specific safety challenges that must be managed in a research environment.

- **Peroxide Formation:** Like most ethers and acetals, this compound can form explosive organic peroxides upon prolonged exposure to air and light.

- Protocol: Test with starch-iodide paper before distillation. If positive, treat with ferrous sulfate. Store under inert gas (Argon/Nitrogen).
- Flammability: With a flash point of 37.3°C, it is classified as a Category 3 Flammable Liquid. Ground all glassware to prevent static discharge.
- Skin/Eye Irritation: It acts as a defatting agent. Nitrile gloves and chemical splash goggles are mandatory.

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